

Application Note: Microwave-Assisted Synthesis of 3-Amino-2-methylquinazolin-4(3H)-one

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Compound of Interest

Compound Name: 3-amino-2-methylquinazolin-4(3H)-one

Cat. No.: B158153

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Quinazolinones are a class of heterocyclic compounds that form the core structure of many biologically active molecules and pharmaceuticals.^[1] The derivative **3-amino-2-methylquinazolin-4(3H)-one** is a key synthon for the development of more complex molecules with potential therapeutic applications, including antimicrobial and anticancer agents.^{[2][3]} Traditional synthesis methods often involve long reaction times and may result in lower yields. Microwave-assisted organic synthesis offers a green and efficient alternative, significantly reducing reaction times and often improving product yields.^{[2][3]} This application note provides a detailed protocol for the microwave-assisted synthesis of **3-amino-2-methylquinazolin-4(3H)-one** and compares its efficiency with conventional heating methods.

The synthesis is a two-step process. The first step involves the cyclization of anthranilic acid with acetic anhydride to form the intermediate, 2-methyl-4H-3,1-benzoxazin-4-one.^{[4][5]} In the second step, this intermediate is reacted with hydrazine hydrate to yield the final product, **3-amino-2-methylquinazolin-4(3H)-one**.^{[4][5]}

Reaction Mechanism

The synthesis proceeds through two key steps:

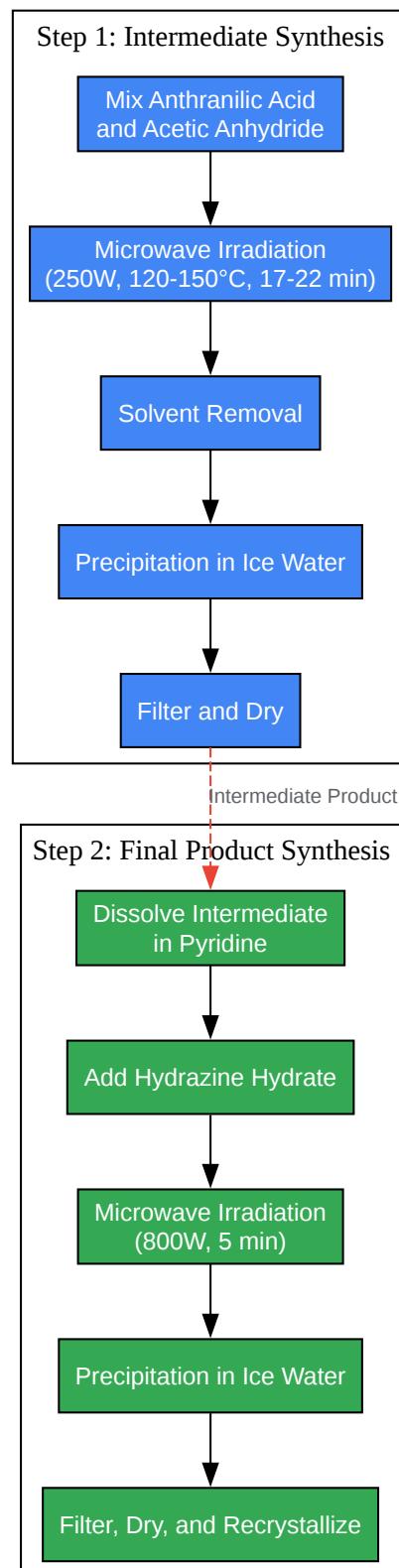
- Formation of 2-methyl-4H-3,1-benzoxazin-4-one: Anthranilic acid undergoes N-acylation with acetic anhydride, followed by a dehydrative cyclization to form the benzoxazinone intermediate.
- Formation of **3-amino-2-methylquinazolin-4(3H)-one**: The benzoxazinone intermediate undergoes nucleophilic attack by hydrazine hydrate at the carbonyl group of the lactone ring. This leads to the opening of the ring, followed by an intramolecular cyclization and dehydration to form the final quinazolinone product.

Step 2: Formation of 3-amino-2-methylquinazolin-4(3H)-one

Hydrazine Hydrate, Ethanol, Reflux or Microwave →

Step 1: Formation of 2-methyl-4H-3,1-benzoxazin-4-one

Acetic Anhydride, Microwave (Δ) →

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